

An In-depth Technical Guide to Singlet Oxygen Sensor Green (SOSG)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-green

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Singlet Oxygen Sensor Green (SOSG), a fluorescent probe for the detection of singlet oxygen ($^1\text{O}_2$). The guide covers the core principles of SOSG, including its discovery and development, mechanism of action, detailed experimental protocols, and key quantitative data. This document is intended to serve as a valuable resource for researchers and professionals in the fields of biology, chemistry, and drug development who are interested in the detection and quantification of singlet oxygen.

Introduction: The Need for a Selective Singlet Oxygen Sensor

Singlet oxygen ($^1\text{O}_2$) is a highly reactive form of molecular oxygen that plays a significant role in various biological processes, including signaling pathways related to photo-oxidative stress, wounding, and programmed cell death.[1] Due to its high reactivity and short half-life in biological systems, the direct detection and quantification of $^1\text{O}_2$ have been challenging.[1] The development of highly selective and sensitive probes is therefore crucial for understanding the roles of singlet oxygen in both physiological and pathological contexts.

Singlet Oxygen Sensor Green (SOSG) is a commercially available fluorogenic probe designed to address this need.[1][2] It offers high selectivity for $^1\text{O}_2$ over other reactive oxygen species (ROS) such as superoxide ($\bullet\text{O}_2^-$) and hydroxyl radicals ($\bullet\text{OH}$).[3] This selectivity is a critical feature for accurately attributing biological effects to the presence of singlet oxygen.

Mechanism of Action

SOSG is a molecular dyad composed of a fluorescein fluorophore and an anthracene-derived trapping moiety. Its mechanism of action is based on a photoinduced electron transfer (PET) process.

- In the absence of singlet oxygen: The anthracene moiety acts as an efficient intramolecular electron donor, quenching the fluorescence of the fluorescein molecule. In this "off" state, SOSG exhibits weak blue fluorescence.
- In the presence of singlet oxygen: The anthracene component selectively reacts with $^1\text{O}_2$ to form an endoperoxide. This reaction disrupts the PET process, leading to the "on" state where the fluorescein moiety is no longer quenched and emits a bright green fluorescence.

The following diagram illustrates the mechanism of action of SOSG:



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Caption: Mechanism of Singlet Oxygen Sensor Green (SOSG).

Quantitative Data

The following tables summarize the key quantitative parameters of SOSG.

Table 1: Spectral Properties of SOSG

State	Excitation Maxima (nm)	Emission Maxima (nm)
Quenched (Off)	372, 393	395, 416
Fluorescent (On)	~504	~525

Table 2: Photochemical and Kinetic Data

Parameter	Value	Conditions
Intramolecular PET Rate (kPET)	$9.7 \times 10^{11} \text{ s}^{-1}$	Visible-light excitation (532 nm)
Bimolecular Triplet-Triplet Energy Transfer Rate (kq)	$1.2 \times 10^9 \text{ M}^{-1} \text{ s}^{-1}$	-
Two-Photon Ionization Quantum Yield (Φ_{ion})	0.003	UV-light excitation (355 nm) at 24 mJ cm^{-2}
Singlet Oxygen Quantum Yield of HiPorphin (determined using SOSG)	0.124 ± 0.001	Compared to Rose Bengal standard

Experimental Protocols

This section provides detailed methodologies for the preparation and use of SOSG in experimental settings.

Preparation of SOSG Stock Solution

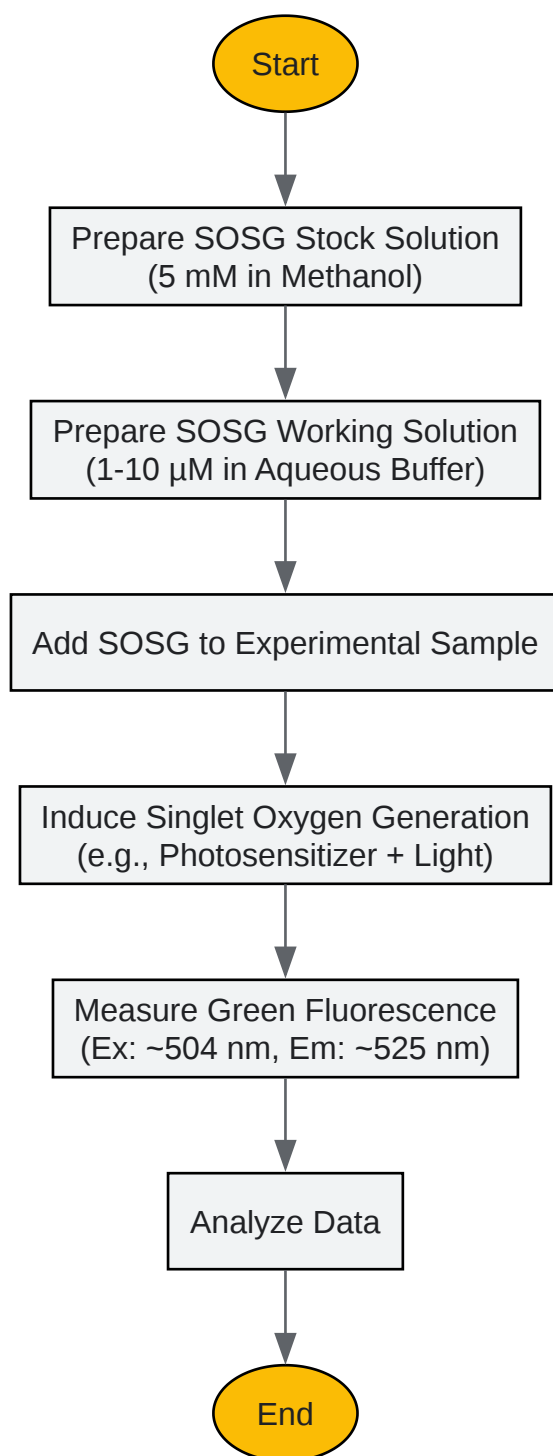
- Storage: Upon receipt, store the SOSG reagent desiccated and protected from light at -20°C . Do not open the vials until they are ready to be used.

- **Reconstitution:** To prepare a stock solution of approximately 5 mM, dissolve the contents of a 100 µg vial in 33 µL of methanol.

General Protocol for Singlet Oxygen Detection in Solution

- **Working Solution:** Prepare working solutions of SOSG immediately before use. The optimal working concentration should be determined empirically for each specific application, with a suggested starting range of 1–10 µM.
- **Reaction Buffer:** SOSG is intended for use in aqueous environments.
- **Incubation:** Add the SOSG working solution to the experimental sample.
- **Induction of Singlet Oxygen:** Induce the generation of singlet oxygen using an appropriate method (e.g., photosensitizer and light).
- **Fluorescence Measurement:** Monitor the increase in green fluorescence using a fluorometer, fluorescence microscope, or flow cytometer with excitation and emission wavelengths appropriate for the "on" state of SOSG (e.g., excitation at ~488 nm and emission at ~525 nm).

The following diagram outlines a general experimental workflow for using SOSG.



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Caption: General experimental workflow for SOSG.

Considerations and Limitations

- **Solvent Effects:** SOSG can be activated in the presence of certain organic solvents such as acetonitrile, DMSO, DMF, and acetone, as well as at alkaline pH. Proper controls are essential to avoid false-positive results.
- **Photostability:** The fluorescent product of SOSG may degrade over time in some solutions.
- **Photosensitization by SOSG:** It has been reported that SOSG itself can act as a photosensitizer, generating singlet oxygen upon exposure to UV or visible light. This is a common drawback for many fluorescein-based sensors and should be considered in the experimental design.
- **Cell Permeability:** The standard SOSG reagent is cell-impermeant. For intracellular applications, a cell-permeable version, such as SOSG-AM, is available.

Applications in Drug Development and Research

The ability of SOSG to selectively detect singlet oxygen makes it a valuable tool in various research and drug development applications:

- **Photodynamic Therapy (PDT):** SOSG can be used to quantify the singlet oxygen generation efficiency of new photosensitizers for PDT.
- **Oxidative Stress Research:** It allows for the investigation of the role of singlet oxygen in cellular signaling pathways related to oxidative stress.
- **Screening for Antioxidants:** SOSG can be employed to assess the efficacy of antioxidants and free radical scavengers that specifically target singlet oxygen.
- **Plant Biology:** The probe has been used to study singlet oxygen production in plants in response to photo-oxidative stress and wounding.

Conclusion

Singlet Oxygen Sensor Green is a powerful and highly selective fluorescent probe for the detection of singlet oxygen. Its well-characterized mechanism of action and commercially available formats make it accessible for a wide range of applications. By understanding its properties, including its spectral characteristics, kinetic parameters, and experimental

considerations, researchers can effectively utilize SOSG to advance our understanding of the roles of singlet oxygen in biology and to aid in the development of novel therapeutics.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Singlet Oxygen Sensor Green (SOSG)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11932782#discovery-and-development-of-ac-green-sensor]

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